

An In-depth Technical Guide to the Physicochemical Properties of 3-Phenoxypropyl Bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Phenoxypropyl bromide

Cat. No.: B1583762

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This technical guide provides a comprehensive overview of the core physicochemical properties of **3-phenoxypropyl bromide**, with a specific focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Physicochemical Data

3-Phenoxypropyl bromide is an organic compound that serves as a key intermediate in various synthetic processes, particularly in the pharmaceutical industry.^{[1][2]} At room temperature, it presents as a colorless to light brown liquid.^{[1][2]} The key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Notes
Melting Point	10-11 °C	(lit.) [1] [3] [4]
Boiling Point	130-134 °C	at 14 mmHg (lit.) [1] [3] [4]
222 °C	(lit., pressure not specified) [2]	
Density	1.365 g/mL	at 25 °C (lit.) [3]
Refractive Index	1.546 (n ₂₀ /D)	(lit.) [3]
Flash Point	96.0 °C (204.8 °F)	closed cup [3]
Molecular Formula	C ₉ H ₁₁ BrO	[1] [2]
Molecular Weight	215.09 g/mol	[2] [3]
CAS Number	588-63-6	[1] [3]

Experimental Protocols

The melting and boiling point data presented are referenced from scientific literature, denoted by "(lit.)". While specific experimental documentation for these measurements is not provided in the source materials, the determination of these properties follows standard laboratory procedures.

- **Melting Point Determination:** This is typically performed using a melting point apparatus where a small sample in a capillary tube is heated at a controlled rate. The melting range is observed from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes liquid.
- **Boiling Point Determination:** The boiling point is measured by heating the liquid until its vapor pressure equals the surrounding atmospheric pressure. For materials sensitive to high temperatures, vacuum distillation is employed to determine the boiling point at a reduced pressure, as reported (130-134 °C at 14 mmHg).[\[1\]](#)[\[3\]](#)[\[4\]](#)

A common method for the synthesis of **3-phenoxypropyl bromide** involves the reaction of phenol with 1,3-dibromopropane.[\[4\]](#) A general procedure is outlined below.

Reactants:

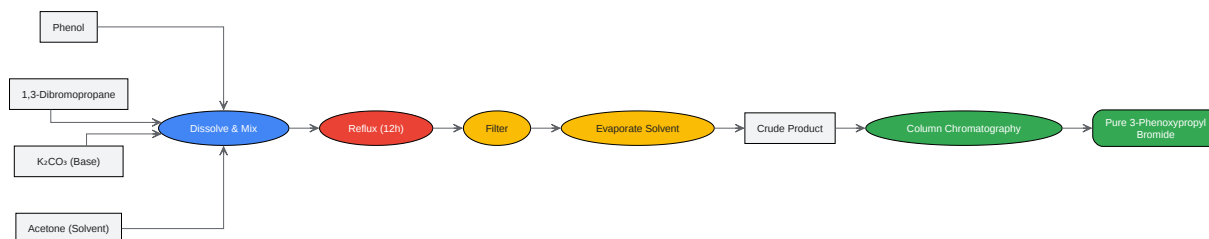
- Phenol
- 1,3-dibromopropane
- Anhydrous potassium carbonate
- Acetone (solvent)

Procedure:

- Phenol is dissolved in acetone in a reaction vessel.^[4]
- Anhydrous potassium carbonate and an excess of 1,3-dibromopropane are added to the solution.^[4]
- The reaction mixture is heated to reflux and maintained for approximately 12 hours.^[4]
- After the reaction is complete, the solid potassium carbonate is removed by filtration.^[4]
- The solvent (acetone) is removed from the filtrate by distillation under reduced pressure to yield the crude product.^[4]
- The crude product is then purified using column chromatography to obtain the final, pure **3-phenoxypropyl bromide**.^[4]

Visualized Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of **3-phenoxypropyl bromide** as described in the experimental protocol.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 3-Phenoxypropyl Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1583762#3-phenoxypropyl-bromide-melting-point-and-boiling-point\]](https://www.benchchem.com/product/b1583762#3-phenoxypropyl-bromide-melting-point-and-boiling-point)

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